

Spectroscopic Analysis of Levinoid C: Data Unavailable

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Compound of Interest

Compound Name: *Levinoid C*

Cat. No.: *B12364098*

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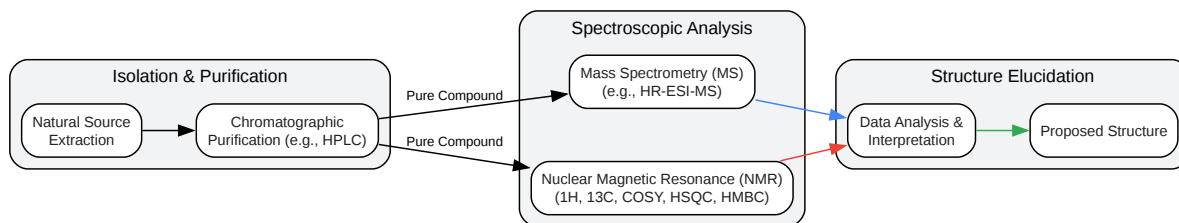
An in-depth technical guide on the spectroscopic analysis of a compound identified as "**Levinoid C**" cannot be provided at this time due to the absence of publicly available scientific data for a molecule with this designation.

Extensive searches of chemical and scientific databases have yielded no specific nuclear magnetic resonance (NMR) or mass spectrometry (MS) data for a compound named **Levinoid C**. This suggests that "**Levinoid C**" may be a novel or very recently isolated natural product that has not yet been characterized in the scientific literature, the name may be misspelled, or it could be a proprietary designation not in the public domain.

For the benefit of researchers, scientists, and drug development professionals interested in the spectroscopic analysis of novel compounds, a general workflow for such an analysis is presented below. This workflow outlines the typical experimental procedures and data interpretation steps involved in elucidating the structure of a new chemical entity.

General Experimental Workflow for Spectroscopic Analysis of a Novel Compound

The structural elucidation of a new compound, hypothetically "**Levinoid C**," would typically follow a systematic series of analytical experiments. The general workflow is depicted below.



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Caption: A generalized workflow for the isolation and spectroscopic analysis of a novel natural product.

Hypothetical Data Tables

While specific data for **Levinoid C** is unavailable, the following tables illustrate how NMR and MS data for a novel compound would typically be presented.

Table 1: Hypothetical ^1H and ^{13}C NMR Data for a Novel Compound

Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	165.2	-
2	102.8	6.21 (d, 2.1)
3	182.5	-
4	99.4	6.45 (d, 2.1)
5	162.3	-
6	94.5	6.80 (s)
1'	123.0	-
2'	128.9	7.35 (d, 8.5)
3'	116.2	6.90 (d, 8.5)
4'	161.7	-
5'	116.2	6.90 (d, 8.5)
6'	128.9	7.35 (d, 8.5)

Table 2: Hypothetical High-Resolution Mass Spectrometry (HRMS) Data

Ion	Calculated m/z	Measured m/z	Formula
$[\text{M}+\text{H}]^+$	271.0601	271.0605	$\text{C}_{15}\text{H}_{11}\text{O}_5$
$[\text{M}+\text{Na}]^+$	293.0420	293.0423	$\text{C}_{15}\text{H}_{10}\text{NaO}_5$

Experimental Protocols

Detailed experimental protocols are crucial for the reproducibility of scientific findings. Below are generalized methodologies for NMR and MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 1-5 mg of the purified compound is dissolved in 0.5 mL of a suitable deuterated solvent (e.g., DMSO-d_6 , CDCl_3 , or MeOD) in a 5 mm NMR tube.

- Instrumentation: NMR spectra are typically recorded on a high-field spectrometer, such as a Bruker Avance III HD 600 MHz instrument equipped with a cryoprobe.
- Data Acquisition:
 - ^1H NMR: Spectra are acquired with a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve an adequate signal-to-noise ratio.
 - ^{13}C NMR: Spectra are recorded with a spectral width of 220-240 ppm, using a proton-decoupling sequence.
 - 2D NMR (COSY, HSQC, HMBC): Standard pulse programs are used to acquire correlation spectra, which are essential for assigning proton and carbon signals and establishing connectivity within the molecule.

Mass Spectrometry (MS)

- Sample Preparation: A dilute solution of the purified compound (typically 1-10 $\mu\text{g/mL}$) is prepared in a solvent compatible with electrospray ionization (e.g., methanol or acetonitrile, often with 0.1% formic acid).
- Instrumentation: High-resolution mass spectra are typically obtained using a time-of-flight (TOF) or Orbitrap mass spectrometer coupled to an electrospray ionization (ESI) source.
- Data Acquisition:
 - The instrument is operated in positive or negative ion mode, depending on the nature of the analyte.
 - The mass range is set to cover the expected molecular weight of the compound.
 - The exact mass is measured to four or five decimal places to allow for the determination of the elemental composition.

Request for Further Information

To provide a specific and detailed technical guide on the spectroscopic analysis of **Levinoid C**, it is imperative to have access to its experimentally determined data. We encourage

researchers with access to this information, or with knowledge of the correct chemical identifier for this compound, to provide the relevant details. Upon receipt of the necessary data, a comprehensive guide tailored to "**Levinoid C**" can be developed.

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